

An In-depth Technical Guide to the Thermogravimetric Analysis of Phenyltrimethylammonium Chloride

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Compound of Interest

Compound Name: *Phenyltrimethylammonium chloride*

Cat. No.: *B087048*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermogravimetric analysis (TGA) of **phenyltrimethylammonium chloride**. **Phenyltrimethylammonium chloride** is a quaternary ammonium salt with applications as a phase transfer catalyst, methylating agent, and corrosion inhibitor. Understanding its thermal stability is crucial for its safe handling, storage, and application in various chemical processes, including in drug development and synthesis. This document outlines the expected thermal decomposition profile, a detailed experimental protocol for its analysis, and the logical workflow of the analytical process.

Core Data Presentation

While specific, detailed thermogravimetric analysis data for **phenyltrimethylammonium chloride** is not extensively available in the public domain, the following table summarizes the expected thermal properties based on available information and the typical behavior of aromatic quaternary ammonium salts. The decomposition of **phenyltrimethylammonium chloride** is expected to be a primary thermal event.

Parameter	Value	Source(s)
Molecular Formula	C ₉ H ₁₄ ClN	[1][2]
Molecular Weight	171.67 g/mol	
Melting Point	~236-247 °C (sublimes/decomposes)	
Decomposition Onset (T _{onset})	Estimated ~230-250 °C	[1]
Peak Decomposition (T _{peak})	Estimated ~250-280 °C	
Mass Loss	Expected to be a single, major step	
Decomposition Products	Likely includes chloromethane and N,N-dimethylaniline	

Experimental Protocols

The following is a detailed protocol for conducting a thermogravimetric analysis of **phenyltrimethylammonium chloride**. This protocol is based on general methodologies for the TGA of quaternary ammonium salts and other organic compounds.[3]

1. Instrumentation:

- A calibrated thermogravimetric analyzer (TGA) equipped with a high-precision balance and a furnace capable of reaching at least 500 °C.
- Inert sample pans (e.g., aluminum or platinum).
- A source of high-purity inert gas (e.g., nitrogen or argon).

2. Sample Preparation:

- Ensure the **phenyltrimethylammonium chloride** sample is of high purity and has been properly dried to remove any residual moisture, which could interfere with the analysis.

- Accurately weigh 5-10 mg of the sample into a tared TGA sample pan. A smaller sample size is often preferable to ensure uniform heating.

3. TGA Instrument Setup and Execution:

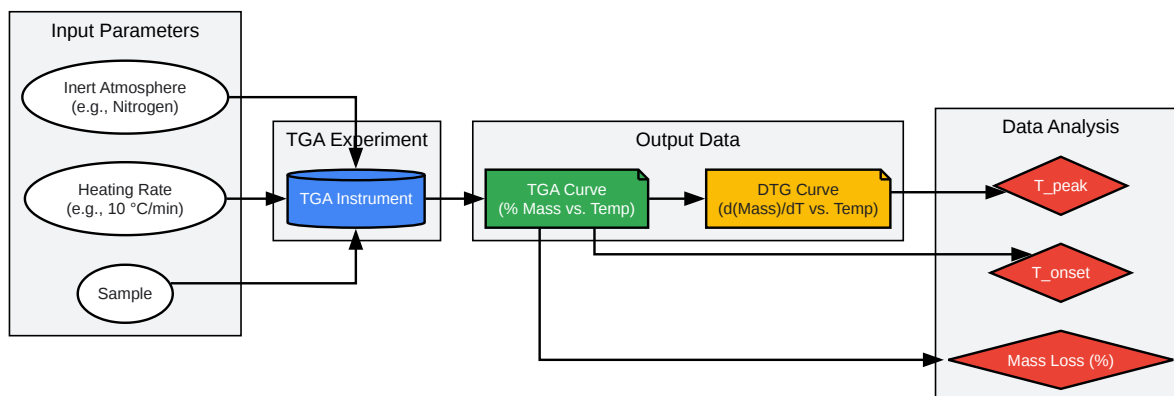
- Purge Gas: Use a high-purity inert gas, such as nitrogen, with a constant flow rate (e.g., 20-50 mL/min) to prevent oxidative decomposition and to purge any gaseous decomposition products from the furnace.
- Temperature Program:
 - Equilibrate the furnace at a starting temperature of 25-30 °C.
 - Ramp the temperature from the starting temperature to a final temperature of approximately 400-500 °C. A higher final temperature may be chosen to ensure complete decomposition.
 - A linear heating rate of 10 °C/min is standard for such analyses.^[4]
- Data Collection: Continuously record the sample mass as a function of temperature.

4. Data Analysis:

- Plot the percentage of mass loss versus temperature to obtain the TGA curve (thermogram).
- Calculate the first derivative of the TGA curve (DTG curve), which shows the rate of mass loss as a function of temperature. The peak of the DTG curve corresponds to the temperature of the maximum rate of decomposition (T_{peak}).
- Determine the onset temperature of decomposition (T_{onset}) from the TGA curve, which is often calculated as the intersection of the tangent of the baseline and the tangent of the decomposition step.

Visualizations

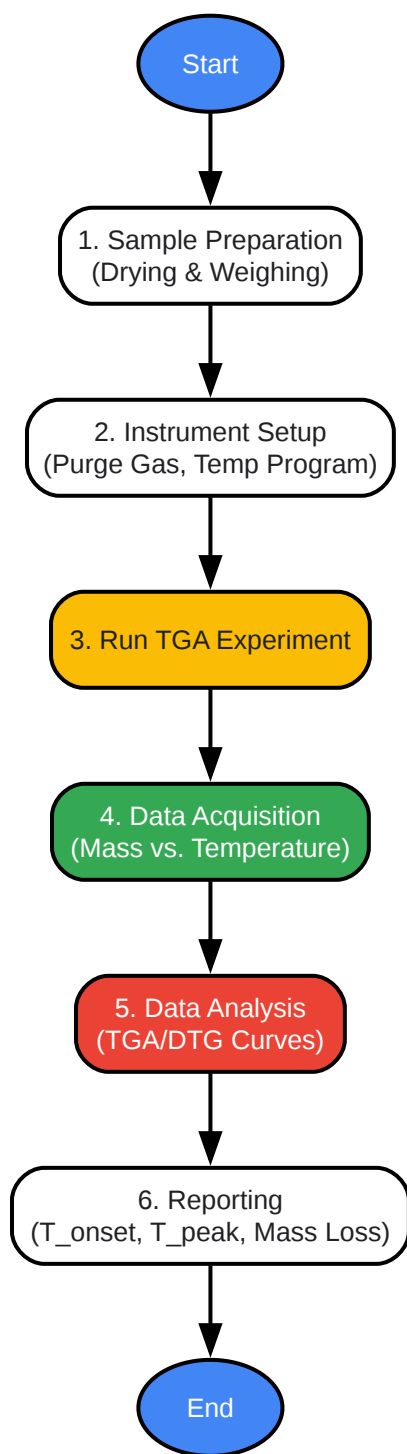
Logical Relationship of TGA Parameters



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Caption: Relationship between TGA experimental inputs, outputs, and analyzed parameters.

Experimental Workflow for Thermogravimetric Analysis



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Caption: Step-by-step workflow for a typical TGA experiment.

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References

- 1. Phenyltrimethylammonium chloride for synthesis 138-24-9 [sigmaaldrich.com]
- 2. store.p212121.com [store.p212121.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
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